

2-(Ethylthio)ethylamine chemical properties

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Compound of Interest

Compound Name: **2-(Ethylthio)ethylamine**

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An In-depth Technical Guide to the Chemical Properties and Applications of **2-(Ethylthio)ethylamine**

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **2-(Ethylthio)ethylamine**, a versatile bifunctional molecule of significant interest to researchers and professionals in drug development and chemical synthesis. We will explore its core chemical properties, reactivity, synthesis, and key applications, offering field-proven insights into its utility.

Introduction and Molecular Overview

2-(Ethylthio)ethylamine, identified by CAS number 36489-03-9, is an organic compound featuring two key functional groups: a primary amine ($-\text{NH}_2$) and a thioether ($-\text{S}-$).^[1] This unique structure imparts a dual reactivity profile, making it a valuable building block in the synthesis of more complex molecules.^{[1][2]} Its linear formula is $\text{CH}_3\text{CH}_2\text{SCH}_2\text{CH}_2\text{NH}_2$. The molecule consists of an ethane backbone with an amine group on one carbon and an ethylthio group on the other.^[1] This arrangement allows it to serve as a versatile intermediate in various chemical transformations, finding utility in pharmaceuticals, agrochemicals, and industrial applications.^[2]

Physicochemical and Spectroscopic Profile

A thorough understanding of a molecule's physical and spectroscopic properties is fundamental to its application in a laboratory setting.

Physical Properties

2-(Ethylthio)ethylamine is a clear, colorless liquid at room temperature.[3] It is classified as a flammable liquid and is known for its strong, unpleasant odor (stench).[3] Key physical data are summarized in the table below.

Property	Value	Source(s)
CAS Number	36489-03-9	[1][2][4][5]
Molecular Formula	C ₄ H ₁₁ NS	[1][2][4][5]
Molecular Weight	105.20 g/mol	[1][2][4][6]
Boiling Point	159-160 °C at 760 mmHg	[2][3][5]
Density	0.946 g/mL at 25 °C	[2][3][5]
Refractive Index (n _{20/D})	1.4900	[3]
Flash Point	57 °C (134.6 °F) - closed cup	
Melting Point	163 °C	[2][3][5]

Spectroscopic Characterization

The structural features of **2-(Ethylthio)ethylamine** give rise to a distinct spectroscopic signature.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the five distinct proton environments: the methyl protons (CH₃), the two sets of methylene protons (CH₂) adjacent to the sulfur and nitrogen atoms, and the amine protons (NH₂). The signals for hydrogens on carbons adjacent to the amine typically appear in the 2.3-3.0 ppm range due to the deshielding effect of nitrogen.[7] The amine protons themselves can appear over a broad range (0.5-5.0 ppm) and their signal may be broadened.[7]
 - ¹³C NMR: The carbon-13 NMR spectrum shows four unique carbon signals.[1] The terminal methyl carbon of the ethyl group is observed at approximately 14.8 ppm.[1]

Carbons directly bonded to the nitrogen atom typically appear in the 10-65 ppm range.[\[7\]](#)

- Infrared (IR) Spectroscopy: The IR spectrum provides key information about the functional groups. Primary amines typically show two N-H stretching bands in the 3400-3500 cm^{-1} region due to symmetric and asymmetric stretching.[\[7\]](#) The C-S stretching vibration is generally weaker and appears in the fingerprint region.
- Mass Spectrometry (MS): In mass spectrometry, **2-(Ethylthio)ethylamine** will exhibit a molecular ion peak corresponding to its molecular weight (105.20 amu). Fragmentation patterns will reflect the cleavage of C-C, C-S, and C-N bonds.

Synthesis and Chemical Reactivity

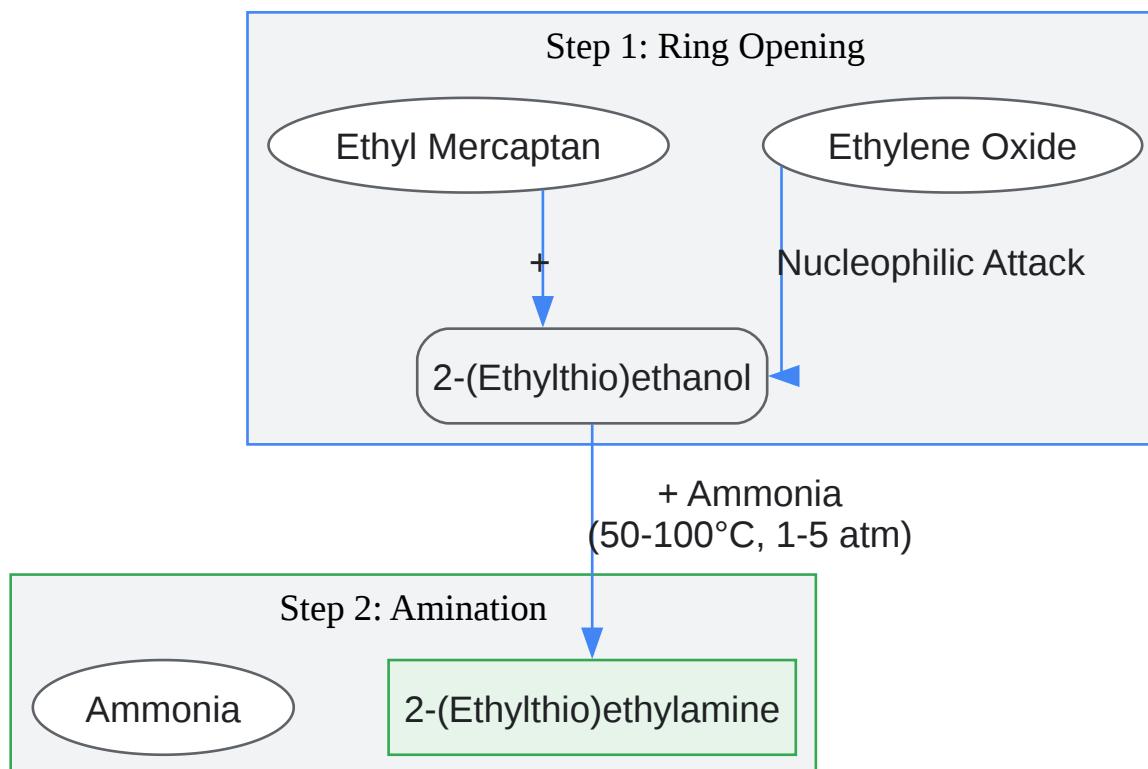
The utility of **2-(Ethylthio)ethylamine** as a synthetic intermediate stems from its predictable and versatile reactivity.

Primary Synthetic Pathway

The most common laboratory-scale synthesis is the thiol-epoxide amination pathway.[\[1\]](#) This two-step process offers a reliable route to the target compound.

Step 1: Thiol-Epoxide Ring Opening Ethyl mercaptan (ethanethiol) acts as a nucleophile, attacking and opening the epoxide ring of ethylene oxide. This reaction forms the intermediate, 2-(ethylthio)ethanol.

Step 2: Amination The resulting alcohol intermediate is then aminated using ammonia to yield **2-(Ethylthio)ethylamine**.[\[1\]](#) This reaction is typically conducted at elevated temperatures (50-100°C) and pressures (1-5 atm).[\[1\]](#)



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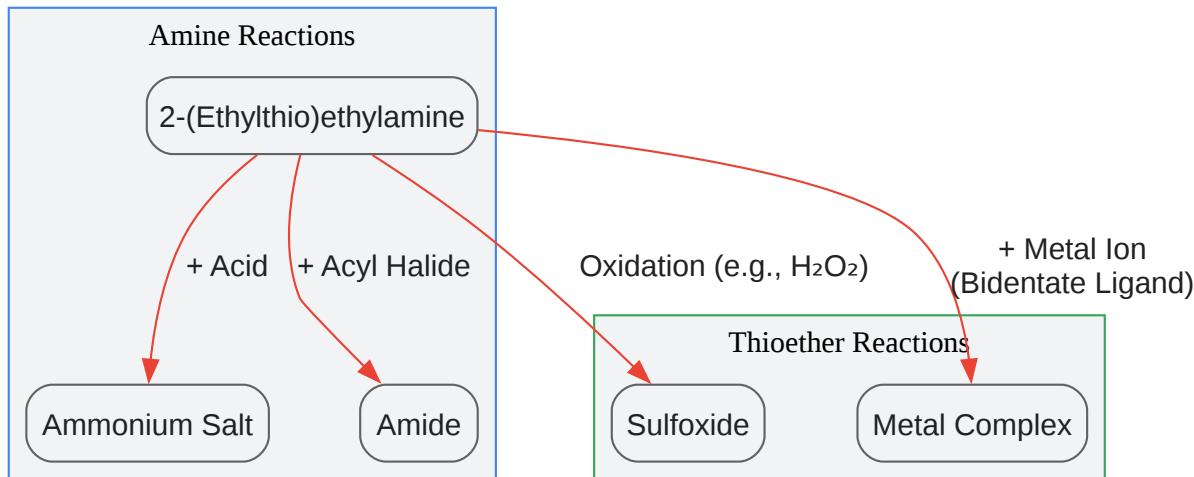
Fig 1. Synthetic workflow for **2-(Ethylthio)ethylamine**.

Core Reactivity

The amine and thioether groups can react independently, allowing for selective transformations.

- Amine Group Reactions:** The primary amine is nucleophilic and basic. It readily participates in standard amine chemistry, including salt formation with acids, acylation with acid chlorides or anhydrides, and alkylation reactions.
- Thioether Group Reactions:** The sulfur atom in the thioether group is susceptible to oxidation.^[1] Using oxidizing agents like hydrogen peroxide under mild conditions can convert the thioether to the corresponding sulfoxide (2-(ethylsulfinyl)ethylamine).^[1] Stronger oxidation can yield the sulfone.
- Ligand Formation:** The molecule can act as a bidentate ligand, coordinating with metal ions through both the nitrogen and sulfur atoms.^[1] This property is exploited in coordination

chemistry to form metal complexes, some of which have been investigated for chemotherapeutic applications.[1]



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Fig 2. Key reaction pathways of **2-(Ethylthio)ethylamine**.

Applications in Research and Industry

The versatility of **2-(Ethylthio)ethylamine** makes it a crucial intermediate in several high-value sectors.

- **Pharmaceutical Synthesis:** It serves as a key building block for various pharmaceutical compounds, particularly in the development of drugs targeting neurological and cardiovascular conditions.[2] Its hydrochloride salt is also a common intermediate in organic synthesis.[8]
- **Agrochemicals:** The molecule is utilized in the formulation of pesticides and herbicides.[2]
- **Industrial Chemicals:** It acts as a precursor in the manufacturing of surfactants, emulsifiers, and corrosion inhibitors, where both the amine and thioether functionalities contribute to performance.[2][8]

- **Biological Research:** The compound has been used in biological research to study enzyme mechanisms.^[1] Notably, it acts as a substrate for the lysosomal cysteamine carrier, showing potential for therapeutic applications in managing lysosomal storage disorders like cystinosis by reducing intracellular cystine levels.^[1]
- **Coordination Chemistry:** It is used as a starting material for developing more complex functionalized ligands for applications in catalysis and material science.^[1]

Safety and Handling

Proper handling of **2-(Ethylthio)ethylamine** is critical due to its hazardous properties. It is classified as a dangerous good for transport.^[4]

GHS Hazard Classification

The compound is classified under several hazard categories.

Hazard Class	GHS Code	Description	Source(s)
Flammable Liquid	H226	Flammable liquid and vapor	[3] [6]
Skin Irritation	H315	Causes skin irritation	[3] [6]
Serious Eye Damage	H318	Causes serious eye damage	[3] [6]
Respiratory Irritation	H335	May cause respiratory irritation	[3] [6]

Handling and Storage Protocols

- **Personal Protective Equipment (PPE):** Always use appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat. Work should be conducted in a well-ventilated fume hood to avoid inhalation of vapors.^[9] A type ABEK (EN14387) respirator filter is recommended.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^{[3][9]} It should be stored at room temperature.^[2]

- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes and seek immediate medical attention.[\[3\]](#) If on skin, remove contaminated clothing and rinse skin with water.[\[3\]](#) If inhaled, move the person to fresh air.[\[9\]](#)

Conclusion

2-(Ethylthio)ethylamine is a functionally rich molecule whose value lies in the distinct and complementary reactivity of its primary amine and thioether moieties. This dual nature has established it as a pivotal intermediate in the synthesis of a wide array of products, from life-saving pharmaceuticals to advanced industrial materials. A comprehensive understanding of its chemical properties, reactivity, and safety protocols is essential for harnessing its full potential in research and development.

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